

Application Notes and Protocols: Knoevenagel Condensation with 3,4-Dibromothiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 3,4-Dibromothiophene-2-carbaldehyde

Cat. No.: B1280209

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Introduction

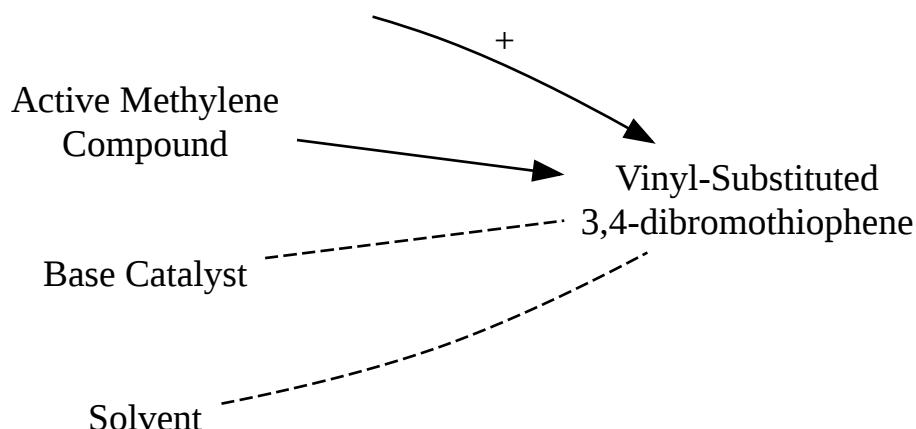
The Knoevenagel condensation is a cornerstone reaction in organic synthesis for the formation of carbon-carbon double bonds. This reaction typically involves the condensation of an aldehyde or ketone with an active methylene compound, catalyzed by a weak base. The resulting α,β -unsaturated products are valuable intermediates in the synthesis of a wide array of fine chemicals, functional polymers, and pharmacologically active molecules. Thiophene derivatives, in particular, are significant structural motifs in medicinal chemistry, known to exhibit a range of biological activities.

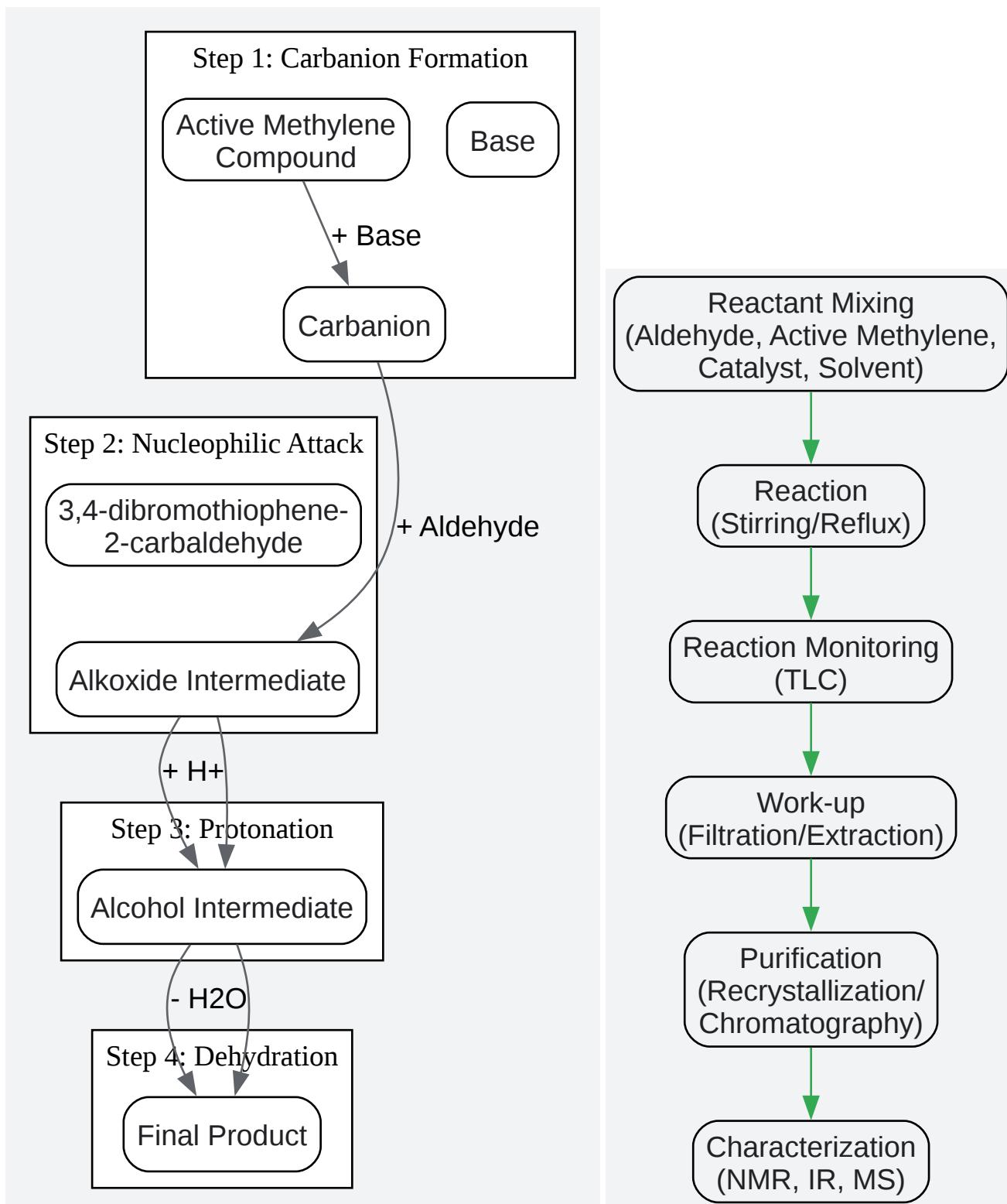
This document provides detailed protocols for the Knoevenagel condensation of **3,4-dibromothiophene-2-carbaldehyde** with various active methylene compounds. The electron-withdrawing nature of the bromine atoms on the thiophene ring is anticipated to enhance the reactivity of the aldehyde, facilitating the condensation under mild conditions. The resulting vinyl-substituted 3,4-dibromothiophenes are versatile precursors for further functionalization, making them attractive building blocks in drug discovery and materials science.

Reaction Scheme

The general reaction scheme for the Knoevenagel condensation of **3,4-dibromothiophene-2-carbaldehyde** is depicted below:

3,4-dibromothiophene-2-carbaldehyde





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